

Application Notes and Protocols: AF38469 In Vivo Administration

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Compound of Interest

Compound Name: AF38469

Cat. No.: B15605659

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Introduction

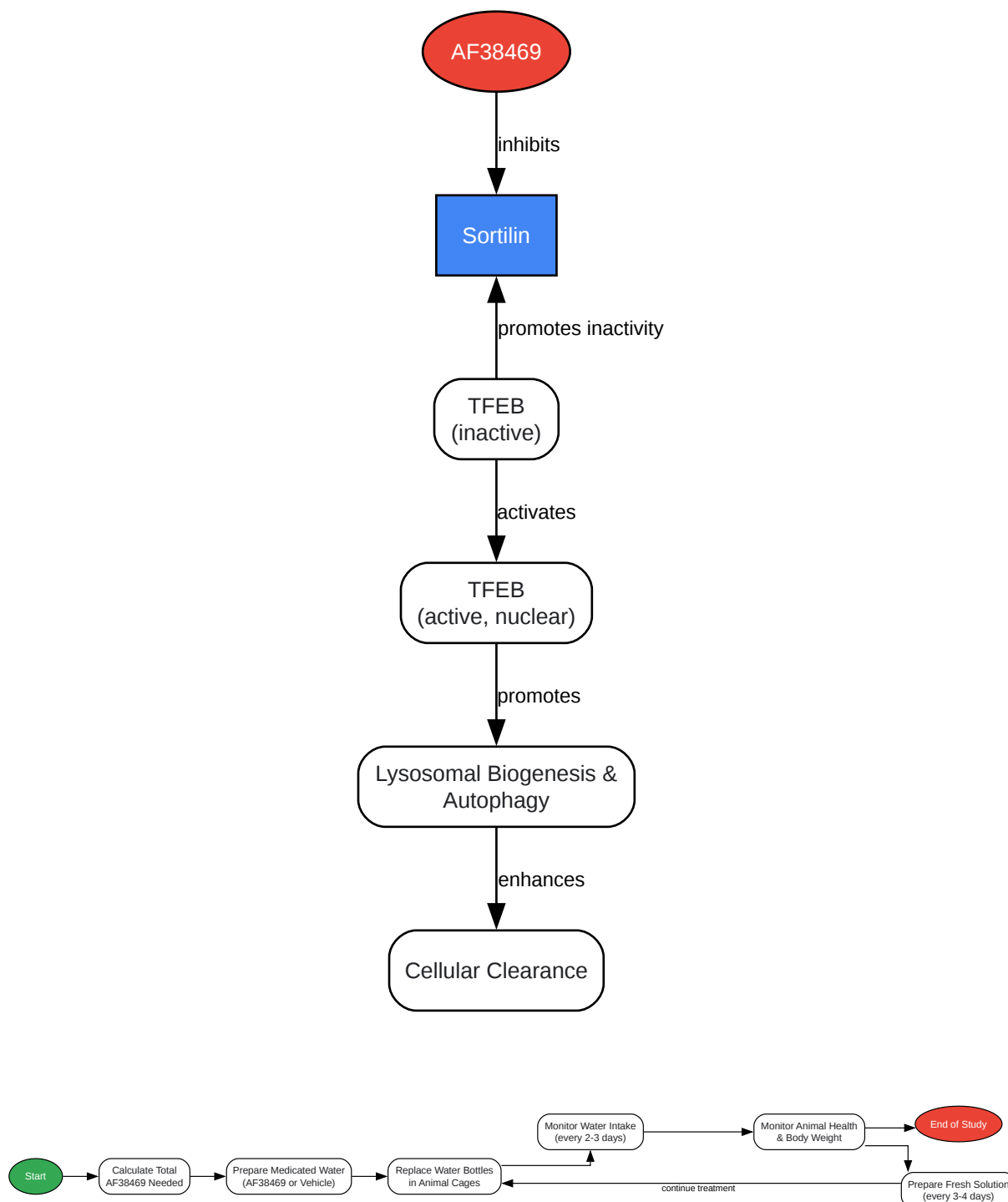
AF38469 is a potent, selective, and orally bioavailable small molecule inhibitor of the VPS10P domain sorting receptor, Sortilin.[1][2] Sortilin is a key regulator of intracellular protein trafficking and has been implicated in a variety of physiological and pathological processes. By binding to the neurotensin binding site within the Vps10p domain of Sortilin, **AF38469** effectively blocks its function.[3][4] This inhibitory action has shown therapeutic potential in a range of preclinical models, including neurodegenerative diseases, diabetic complications, neuropathic pain, and cancer.[3][5][6][7]

These application notes provide a comprehensive overview of the in vivo dosage and administration protocols for **AF38469** derived from published research, intended to guide researchers in their study design.

Mechanism of Action

AF38469 functions by inhibiting Sortilin, a type I membrane glycoprotein involved in the sorting and trafficking of various proteins. This inhibition can lead to the activation of Transcription

Factor EB (TFEB), a master regulator of lysosomal biogenesis and autophagy.[5][6] This mechanism is particularly relevant in the context of lysosomal storage disorders, where enhancing cellular clearance pathways is a primary therapeutic goal.



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